

# Application Notes and Protocols for the Detection of 10-acetylphenothiazine-5-oxide

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## Compound of Interest

Compound Name: Phenothiazine, 10-acetyl-, 5-oxide

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These application notes provide a framework for the analytical detection of 10-acetylphenothiazine-5-oxide, a derivative of phenothiazine. The protocols are based on established methods for the analysis of related phenothiazine compounds and their metabolites, due to a lack of specific validated methods for this particular analyte in the available literature.

## Physico-chemical Properties

A summary of the key physical and chemical properties of 10-acetylphenothiazine-5-oxide is presented in Table 1. This information is crucial for method development, including the selection of appropriate solvents and analytical techniques.

Property	Value	Source
Molecular Formula	C <sub>14</sub> H <sub>11</sub> NO <sub>2</sub> S	[1][2]
Molecular Weight	257.31 g/mol	[1][2]
CAS Number	1217-37-4	[1][2][3]
IUPAC Name	1-(5-oxido-10H-phenothiazin-10-yl)ethanone	[1]
Crystal System	Monoclinic	[4]
Melting Point	Not explicitly stated, but single crystals were obtained from an ethanol solution.	[4]

## High-Performance Liquid Chromatography (HPLC) with UV Detection

High-Performance Liquid Chromatography (HPLC) is a robust and widely used technique for the separation and quantification of pharmaceutical compounds and their metabolites.[5][6] Based on methods for similar phenothiazine S-oxides, a reverse-phase HPLC method with UV detection is proposed for the analysis of 10-acetylphenothiazine-5-oxide.[5][6][7]

### Experimental Protocol

#### 1. Instrumentation and Materials

- HPLC system with a UV-Vis detector
- C18 reverse-phase column (e.g., 250 mm x 4.6 mm, 5 µm particle size)
- Acetonitrile (HPLC grade)
- Water (HPLC grade)
- Formic acid (or other suitable buffer)

- 10-acetylphenothiazine-5-oxide reference standard

- Volumetric flasks, pipettes, and syringes

- Syringe filters (0.45  $\mu$ m)

## 2. Preparation of Mobile Phase and Standards

- Mobile Phase A: 0.1% Formic acid in Water

- Mobile Phase B: 0.1% Formic acid in Acetonitrile

- Standard Stock Solution: Accurately weigh and dissolve the 10-acetylphenothiazine-5-oxide reference standard in a suitable solvent (e.g., acetonitrile or methanol) to prepare a stock solution of known concentration (e.g., 1 mg/mL).

- Working Standard Solutions: Prepare a series of working standard solutions by diluting the stock solution with the mobile phase to cover the desired concentration range for calibration.

## 3. Chromatographic Conditions

- Column: C18 reverse-phase column (250 mm x 4.6 mm, 5  $\mu$ m)

- Mobile Phase: A gradient or isocratic elution can be optimized. A starting point could be a gradient from 30% B to 70% B over 15 minutes.

- Flow Rate: 1.0 mL/min

- Column Temperature: 30 °C

- Injection Volume: 10  $\mu$ L

- Detection Wavelength: UV detection at a wavelength determined by the UV spectrum of 10-acetylphenothiazine-5-oxide (a starting point could be in the range of 254 nm or 280 nm, common for aromatic compounds).

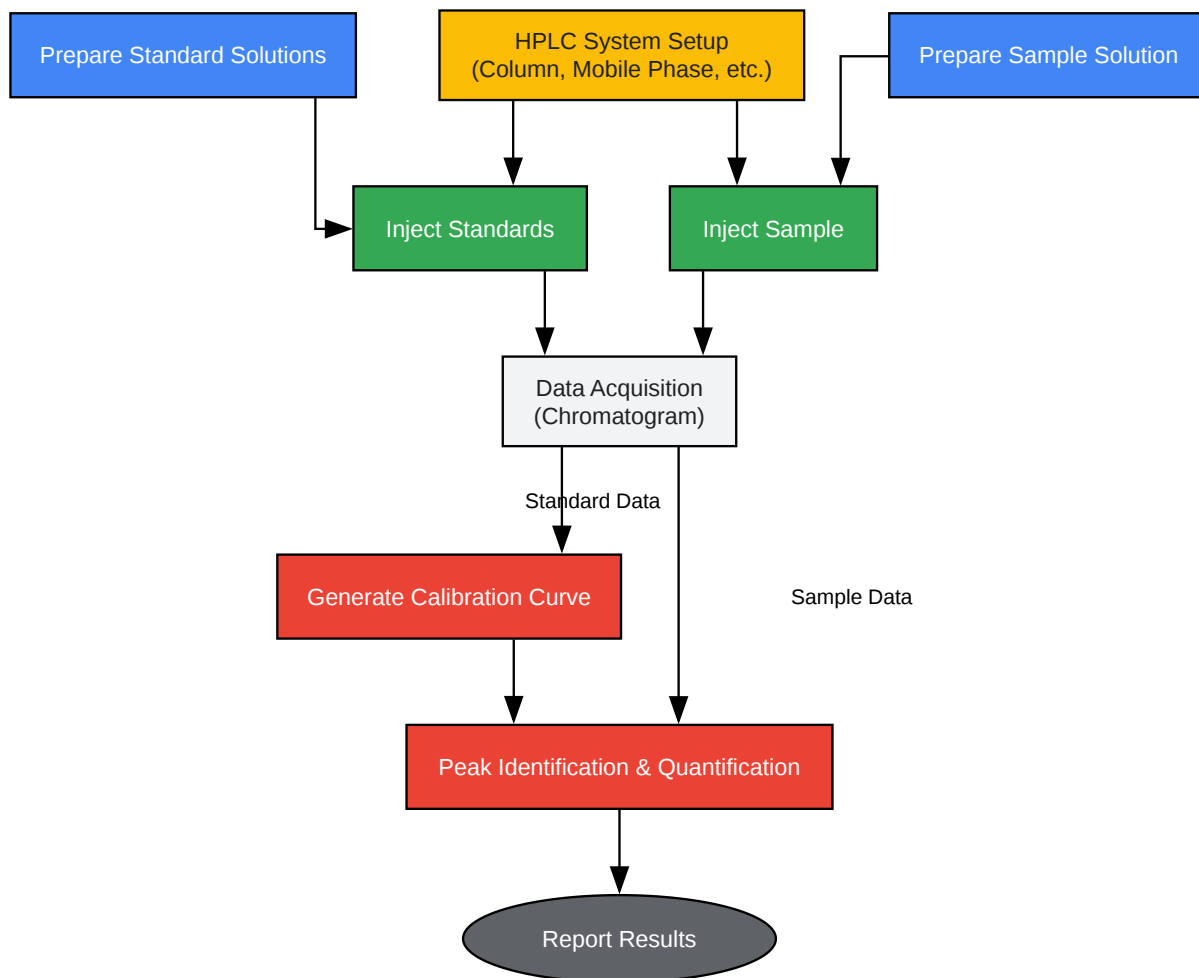
## 4. Sample Preparation

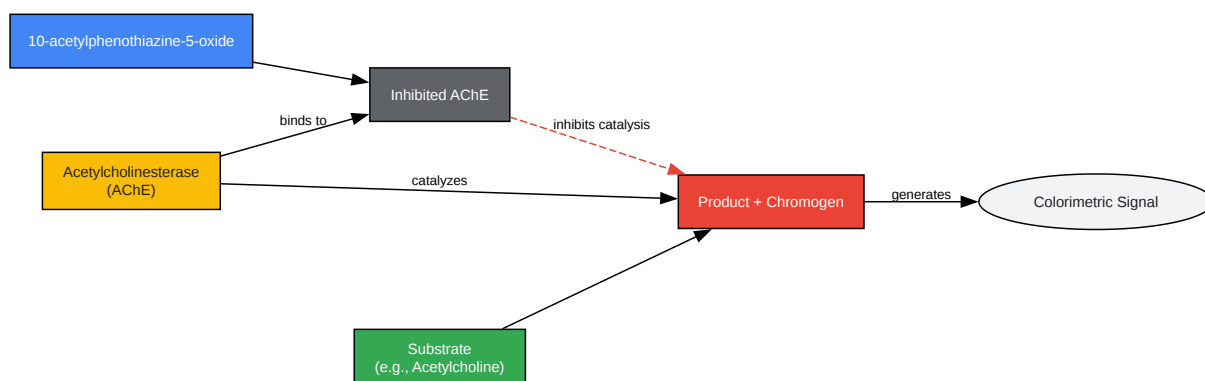
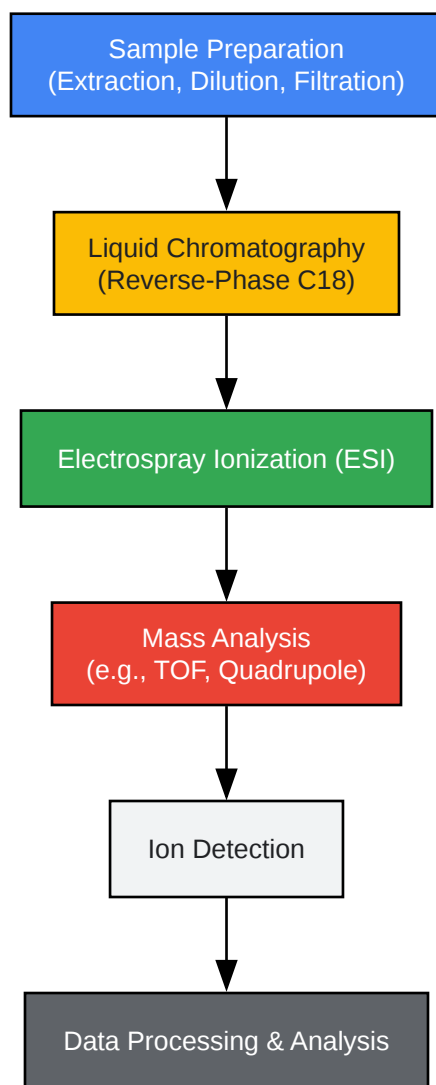
- Dissolve the sample containing 10-acetylphenothiazine-5-oxide in the mobile phase.
- Filter the sample through a 0.45  $\mu\text{m}$  syringe filter before injection to remove any particulate matter.

#### 5. Analysis

- Inject the prepared standard solutions to construct a calibration curve.
- Inject the prepared sample solutions.
- Identify the peak corresponding to 10-acetylphenothiazine-5-oxide by comparing the retention time with that of the reference standard.
- Quantify the amount of 10-acetylphenothiazine-5-oxide in the sample using the calibration curve.

#### Workflow Diagram for HPLC Analysis





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